

A Comprehensive Technical Guide to Chromium(III) Acetate

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Compound of Interest

Compound Name: Chromium(III) acetate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **chromium(III) acetate**, covering its chemical identity, structure, properties, synthesis protocols, and key applications. The information is tailored for professionals in research, scientific, and drug development fields, with a focus on delivering precise, technical data and methodologies.

Chemical Identity and Structure

Chromium(III) acetate, often referred to as chromic acetate, is a coordination compound with the Chemical Abstracts Service (CAS) number 1066-30-4.[1][2][3][4][5][6][7] While the simple formula is commonly written as $\text{Cr}(\text{CH}_3\text{CO}_2)_3$, the compound typically exists as a more complex, basic salt.[3][8]

The most well-characterized form is basic **chromium(III) acetate**, which features a trinuclear cation with the formula $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{OH}_2)_3]^+$. [9] This structure consists of three octahedral chromium(III) centers. These centers are linked by a central, triply bridging oxo ligand and six bridging acetate ligands.[9] Three water molecules act as terminal ligands, completing the coordination sphere of each chromium ion.[9] This same structural motif is also found in basic acetates of iron(III) and manganese(III).[9] The anhydrous, simple salt $\text{Cr}(\text{CH}_3\text{CO}_2)_3$ is not well-documented.[9]

Structure of the $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{OH}_2)_3]^+$ cation.

Physicochemical Properties

Chromium(III) acetate is typically a grayish-green or bluish-green powder.^{[1][10]} It is soluble in water and stable under recommended storage conditions.^{[4][10]} Key quantitative properties are summarized in the table below.

| Property | Value | Reference(s) |
|---------------------|--|--------------------|
| CAS Number | 1066-30-4 | ^{[1][3]} |
| Molecular Formula | C ₆ H ₉ CrO ₆ | ^{[3][10]} |
| Molecular Weight | 229.13 g/mol | ^{[5][10]} |
| Appearance | Grayish-green to bluish-green powder | ^{[1][10]} |
| Melting Point | >400 °C | ^{[1][10]} |
| Solubility in Water | 675 g/L at 20 °C | ^[10] |
| Odor | Odorless | ^{[1][10]} |
| pH | Trivalent chromium compounds are amphoteric | ^{[1][10]} |
| LD50 (Oral, Rat) | 2365 mg/kg | ^{[5][7]} |

Experimental Protocols

A. Synthesis from Potassium Dichromate

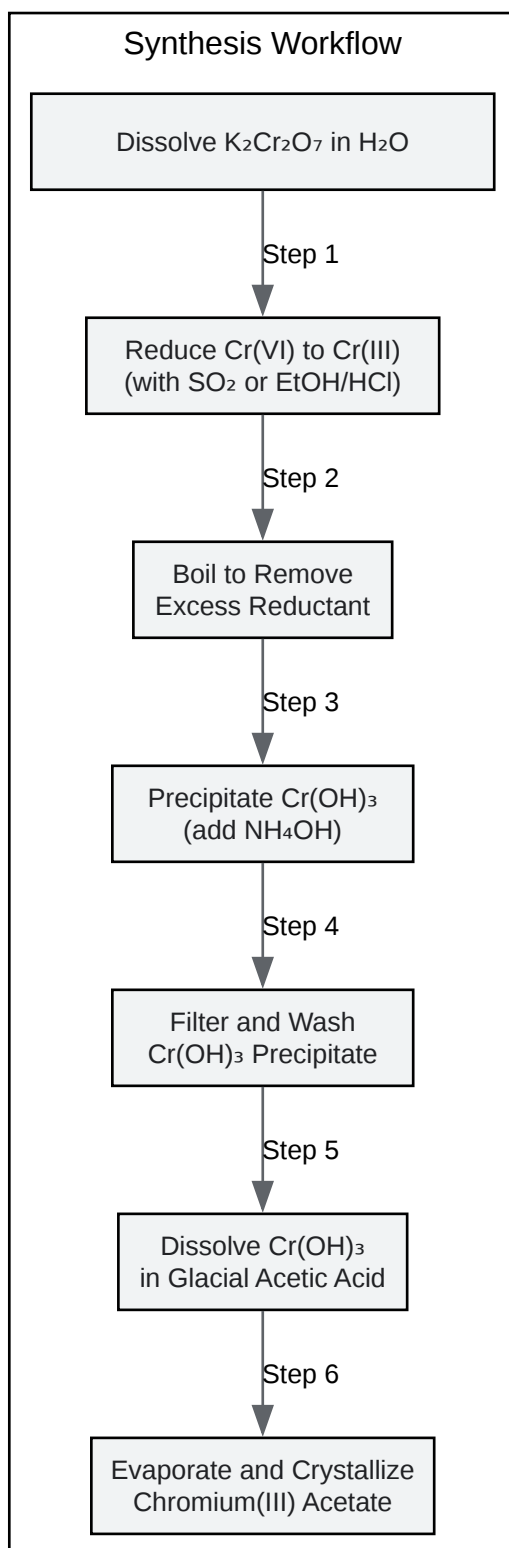
A traditional and reliable method for synthesizing **chromium(III) acetate** involves the reduction of a chromium(VI) source followed by precipitation and reaction with acetic acid.^[11]

Methodology:

- Reduction of Cr(VI): Dissolve 25 g of potassium dichromate (K₂Cr₂O₇) in 500 mL of water. Bubble sulfur dioxide (SO₂) gas through the solution until the color changes to a pure green, indicating the complete reduction of Cr(VI) to Cr(III). Alternatively, add the chromium(VI)

compound to a mixture of 420 mL of water and 80 mL of concentrated hydrochloric acid, followed by the addition of 35 mL of ethyl alcohol to act as the reducing agent.[\[11\]](#)

- Removal of Excess Reagents: Boil the resulting green solution to remove any excess SO_2 or, if alcohol was used, to remove excess ethanol and acetaldehyde.[\[11\]](#)
- Precipitation of Hydroxide: Heat the solution of the chromic salt to boiling. While stirring continuously, slowly add concentrated ammonia water (approx. 40 mL) until the solution is slightly basic. This will precipitate chromium(III) hydroxide, $\text{Cr}(\text{OH})_3$. Avoid a large excess of ammonia.[\[11\]](#)
- Isolation and Washing: Filter the precipitated chromium(III) hydroxide using a Büchner funnel and wash it thoroughly with three 100 mL portions of boiling water to remove impurities.[\[11\]](#)
- Formation of Acetate: Transfer the moist $\text{Cr}(\text{OH})_3$ precipitate to an evaporating dish and dissolve it in approximately 100 mL of glacial acetic acid.[\[11\]](#)
- Crystallization: Evaporate the solution in a fume hood almost to dryness over a small flame, stirring frequently. The resulting crystals are then dried in a desiccator.[\[11\]](#)



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Workflow for the synthesis of **Chromium(III) Acetate**.

B. Synthesis from Chromium Oxide

An alternative industrial method utilizes chromium oxide as the starting material.

Methodology:

- Reaction Setup: Add acetic acid, chromium oxide, an initiator, and water to a reaction kettle in a molar ratio of 2:30:(0.5-0.65):(0.4-1), respectively.[\[12\]](#)
- Reaction: Heat the mixture to 70-80 °C while stirring. Maintain the reaction for 6 hours.[\[12\]](#)
- Crystallization: Stop heating to allow the chromium acetate to crystallize from the solution.[\[12\]](#)
- Isolation: Separate the resulting crystals via centrifugation or filtration.[\[12\]](#)
- Drying: Dry the product in a ventilated oven to obtain the final **chromium(III) acetate** product.[\[12\]](#)

Applications in Research and Industry

Chromium(III) acetate is a versatile compound with numerous applications stemming from its coordination chemistry.

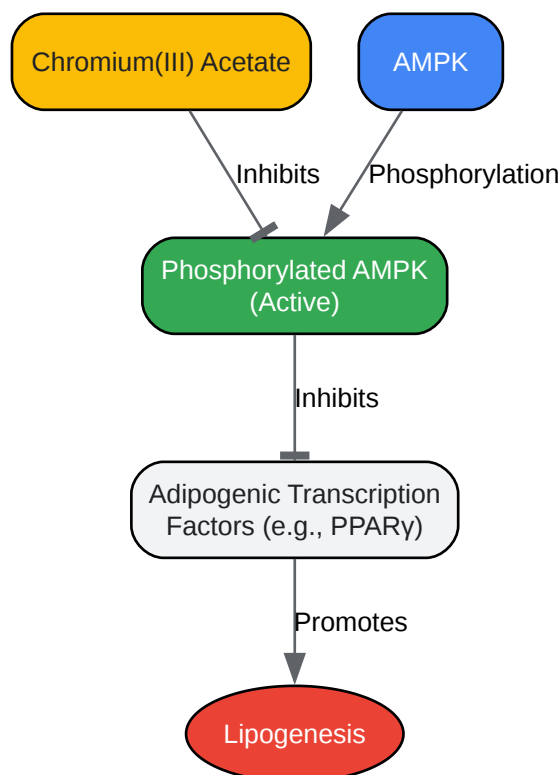
- Textile Industry: It serves as an effective mordant, a substance that helps dyes adhere permanently to textile fibers. This improves the color fastness of fabrics, making them resistant to fading from washing and light exposure.[\[13\]](#)
- Leather Tanning: In the leather industry, it is used as a tanning agent. It cross-links the collagen fibers in animal hides, stabilizing the protein structure and converting the raw hide into durable, flexible leather.[\[10\]](#)[\[13\]](#)
- Catalysis: It functions as a catalyst in various organic reactions, including the polymerization of olefins and as an oxidation catalyst.[\[1\]](#)[\[10\]](#)
- Polymer Chemistry: It is used as a cross-linking agent or curing agent for acrylamide and other polymers.[\[6\]](#)[\[10\]](#)

- Photography: The compound is used to harden photographic emulsions.[10]

Biological Role and Signaling Pathway Involvement

Recent research has identified **chromium(III) acetate** as an inhibitor of AMP-activated protein kinase (AMPK), a key enzyme in cellular energy homeostasis.

By inhibiting the phosphorylation of AMPK, **chromium(III) acetate** can promote lipogenesis (fat synthesis).[5][7] Studies in bovine intramuscular and subcutaneous adipocytes have shown that **chromium(III) acetate** treatment (at concentrations around 10 μ M) upregulates the mRNA levels of adipogenic transcription factors such as C/EBP β and PPAR γ . [7] This makes it a valuable tool for researchers studying metabolic pathways and adipogenesis.



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Inhibition of AMPK signaling by **Chromium(III) Acetate**.

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References

- 1. echemi.com [echemi.com]
- 2. Chromium(III) Acetate 1066-30-4 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 3. strem.com [strem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. Chromium(III) acetate | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. m.youtube.com [m.youtube.com]
- 9. Chromium(III) acetate - Wikipedia [en.wikipedia.org]
- 10. Chromium(III) acetate | C₆H₉CrO₆ | CID 14012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. prepchem.com [prepchem.com]
- 12. CN103288620A - Preparation method of chromium acetate - Google Patents [patents.google.com]
- 13. Chromium(III) Acetate: A Versatile Catalyst for Dyeing & Tanning [decachem.com]
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